

2-Methoxy-5-methylbenzenethiol chemical structure analysis

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Compound of Interest

Compound Name: 2-Methoxy-5-methylthiophenol

CAS No.: 83485-33-0

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An In-depth Technical Guide to the Chemical Structure and Analysis of 2-Methoxy-5-methylbenzenethiol

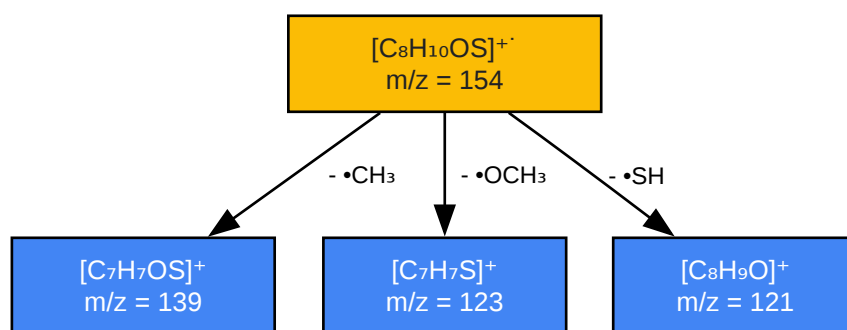
Abstract

This technical guide provides a comprehensive analysis of 2-Methoxy-5-methylbenzenethiol ($C_8H_{10}OS$), a substituted aromatic thiol of interest to researchers in synthetic chemistry and drug development. While not as extensively documented as its structural analogues, a thorough understanding of its chemical architecture is crucial for predicting its reactivity, designing synthetic pathways, and developing analytical methods. This document synthesizes data from related compounds, computational predictions, and established chemical principles to offer a detailed examination of its physicochemical properties, spectroscopic signature, plausible synthetic routes, and potential reactivity. All protocols and claims are grounded in authoritative sources to ensure scientific integrity for our intended audience of researchers, scientists, and drug development professionals.

Introduction and Molecular Identity

2-Methoxy-5-methylbenzenethiol, also known as 5-methyl-2-methoxythiophenol, is an organosulfur compound featuring a benzene ring substituted with three functional groups: a thiol (-SH), a methoxy (-OCH₃), and a methyl (-CH₃) group. Its structure is analogous to the more common 5-methylguaiaicol (isocreosol), with the hydroxyl group replaced by a thiol group. This substitution significantly alters the molecule's chemical properties, particularly its acidity, nucleophilicity, and odor profile.

The strategic placement of these functional groups—an electron-donating methoxy group ortho to the thiol, and an electron-donating methyl group para to the thiol—creates a unique electronic environment that dictates its chemical behavior. Understanding this structure is the first step in harnessing its potential as a building block in organic synthesis.



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Caption: Predicted key fragmentation pathways for 2-Methoxy-5-methylbenzenethiol in Mass Spectrometry.

Infrared (IR) Spectroscopy

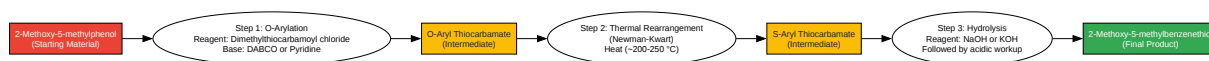
IR spectroscopy is used to identify the presence of specific functional groups.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type	Expected Intensity
~3050-3100	Aromatic C-H	Stretch	Medium
~2850-3000	Aliphatic C-H	Stretch (in -CH ₃ , -OCH ₃)	Medium
~2550-2600	S-H (Thiol)	Stretch	Weak
~1500 & ~1600	C=C	Aromatic Ring Stretch	Medium-Strong
~1250	Aryl C-O	Asymmetric Stretch	Strong
~1030	Aryl C-O	Symmetric Stretch	Medium

Synthesis and Reactivity

Proposed Synthetic Pathway

A highly plausible and efficient method for synthesizing 2-Methoxy-5-methylbenzenethiol is via a Newman-Kwart rearrangement. This established reaction sequence transforms a readily available phenol into the desired thiol. The starting material, 2-Methoxy-5-methylphenol (isocresol), is commercially available.



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Caption: Proposed synthetic workflow via the Newman-Kwart Rearrangement.

Experimental Protocol: Newman-Kwart Synthesis

This protocol is a representative procedure based on established methodologies for this reaction type. Researchers should conduct their own risk assessment and optimization.

- Step 1: Formation of the O-Aryl Thiocarbamate.

- In a round-bottom flask under an inert atmosphere (N_2 or Ar), dissolve 2-Methoxy-5-methylphenol (1.0 eq) in a suitable aprotic solvent (e.g., pyridine or toluene).
- Add a base such as DABCO or pyridine (1.1 eq).
- Slowly add dimethylthiocarbamoyl chloride (1.1 eq) to the solution, maintaining the temperature below 30 °C.
- Stir the reaction mixture at room temperature for 12-24 hours, monitoring by TLC until the starting phenol is consumed.
- Upon completion, perform an aqueous workup to isolate the crude O-aryl thiocarbamate intermediate.
- Step 2: Thermal Rearrangement.
 - Place the purified O-aryl thiocarbamate in a flask suitable for high-temperature reactions.
 - Heat the compound under an inert atmosphere to approximately 220-250 °C. The rearrangement is typically neat (without solvent).
 - Maintain this temperature for 2-4 hours. Monitor the reaction by TLC by taking small aliquots and observing the formation of the more polar S-aryl product.
 - Causality: The high temperature provides the activation energy needed for the intramolecular aromatic substitution, where the sulfur atom attacks the aromatic ring, and the carbonyl group acts as the migrating group.
- Step 3: Hydrolysis to the Thiol.
 - Cool the crude S-aryl thiocarbamate intermediate to room temperature.
 - Add a solution of aqueous sodium hydroxide or potassium hydroxide (e.g., 2 M in a water/ethanol mixture).
 - Heat the mixture to reflux for 4-8 hours to hydrolyze the thiocarbamate.
 - Cool the reaction mixture and acidify carefully with dilute HCl until the pH is acidic.

- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude 2-Methoxy-5-methylbenzenethiol.
- The final product can be purified by vacuum distillation or column chromatography.

Predicted Reactivity

- **Thiol Group:** The thiol is the most reactive site. It is nucleophilic and can participate in S-alkylation and S-acylation reactions. It is also susceptible to oxidation, readily forming the corresponding disulfide dimer in the presence of mild oxidizing agents (like air or I_2), or being oxidized to sulfonic acid with stronger agents.
- **Aromatic Ring:** The ring is activated towards electrophilic aromatic substitution due to the electron-donating methoxy and methyl groups. Both are ortho-, para-directing. The positions ortho to the methoxy group and ortho to the methyl group are the most likely sites for substitution reactions like nitration, halogenation, or Friedel-Crafts reactions.

Safety and Handling

While a specific Safety Data Sheet (SDS) for 2-Methoxy-5-methylbenzenethiol is not widely available, the safety profile can be reliably inferred from its analogue, 2-Methoxybenzenethiol.

[1][2] Thiols, in general, should be handled with caution.

- **GHS Hazard Classification (Inferred):**
 - Acute Oral Toxicity, Category 4 (Harmful if swallowed). [2] * Skin Corrosion/Irritation, Category 2 (Causes skin irritation). [1] * Serious Eye Damage/Eye Irritation, Category 2 (Causes serious eye irritation). [1] * Specific target organ toxicity (single exposure), Category 3 (May cause respiratory irritation). [1]
- **Handling Precautions:**
 - Work in a well-ventilated fume hood at all times.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat. [3] * Avoid inhalation of vapors and contact with skin and eyes. [4] * Due to its potent stench, it is advisable to handle this compound in a designated area and to quench any residual material on glassware with bleach or hydrogen peroxide before washing.
- Storage:
 - Store in a tightly sealed container under an inert atmosphere (nitrogen or argon) to prevent oxidation to the disulfide. [5] * Keep in a cool, dry, and dark place.

Potential Applications and Research Context

Substituted thiophenols are valuable intermediates in various fields, particularly in medicinal chemistry and materials science.

- **Pharmaceutical Synthesis:** Many sulfur-containing heterocyclic compounds exhibit biological activity. For instance, the related 2-mercaptobenzimidazole core is a crucial intermediate in the synthesis of proton pump inhibitors like omeprazole. 2-Methoxy-5-methylbenzenethiol could serve as a precursor for novel benzothiazoles or other sulfur-containing scaffolds with potential therapeutic applications.
- **Flavor and Fragrance Industry:** Simple thiophenols are known for their strong, often meaty or roasted aromas and are used as flavoring agents in trace amounts. [5] The specific substitution pattern of this molecule could yield a unique odor profile of interest.
- **Antioxidant Research:** Phenolic and thiolic compounds are known for their antioxidant properties. This molecule contains both a masked phenol (as a methoxy ether) and a thiol, making it a candidate for studies on radical scavenging and antioxidant activity.

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